

Technical Guide to the Physical Properties of Crystalline Barium Cyanide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Barium cyanide

Cat. No.: B1221445

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the core physical properties of white crystalline **barium cyanide**, $\text{Ba}(\text{CN})_2$. It is intended to serve as a key resource for researchers, scientists, and professionals in drug development who may encounter or utilize this compound in various applications, including as a precursor in complex syntheses or in metallurgical processes. This document consolidates critical data on its physical characteristics, chemical behavior, and the experimental methodologies used for their determination. All quantitative data is presented in standardized tables for clarity and comparative analysis. Furthermore, key chemical pathways are visualized to facilitate a deeper understanding of the compound's reactivity.

Introduction

Barium cyanide, with the chemical formula $\text{Ba}(\text{CN})_2$, is an inorganic salt that presents as a white crystalline powder.[1][2][3][4] It is a highly toxic compound due to the presence of both the barium cation (Ba^{2+}) and the cyanide anion (CN^-). Its synthesis is typically achieved through the reaction of barium hydroxide with hydrocyanic acid, followed by crystallization from the solution.[1][2] While its primary applications are in electroplating and metallurgy, a thorough understanding of its physical and chemical properties is paramount for its safe handling, storage, and use in any research or industrial setting.[4] This guide focuses on the intrinsic physical characteristics that define its behavior under various conditions.

Physical and Chemical Properties

The fundamental physical and chemical properties of **barium cyanide** are summarized below. These values have been compiled from various sources to provide a robust dataset for scientific reference.

Quantitative Data Summary

Property	Value	Citation(s)
Molecular Formula	Ba(CN) ₂	[1][5][6]
Molar Mass	189.36 g/mol	[1][3][4][6]
Appearance	White crystalline powder	[1][2][3][4]
Melting Point	600 °C (873 K)	[1][2]
Boiling Point	A boiling point of 42.5°C has been reported, but this is likely anomalous or refers to a solution, as it is inconsistent with the high melting point of the solid.	[4]
Density	3.52 g/cm ³	[1]
Solubility in Water	80 g/100 mL at 14 °C	[1][2][3][4]
Solubility in Ethanol	Soluble	[1][4]
Heat of Combustion	2.605 x 10 ⁷ J/kg	[4]
Heat of Solution	2.619 x 10 ⁶ J/kg (exothermic)	[4]

Crystal Structure

Barium cyanide crystallizes in the trigonal crystal system.[1] Detailed structural analysis has identified its space group and lattice parameters, which are crucial for understanding its solid-state properties and for crystallographic studies.

Crystal System	Space Group	Lattice Parameters (Conventional)	Citation(s)
Trigonal	R-3c	$a = 15.19 \text{ \AA}$, $b = 15.19 \text{ \AA}$, $c = 7.53 \text{ \AA}$ $\alpha = 90^\circ$, $\beta = 90^\circ$, $\gamma = 120^\circ$	[1]

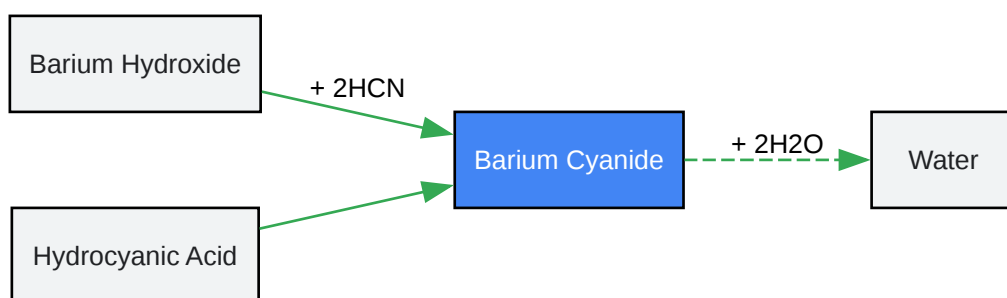
Chemical Reactivity and Pathways

Barium cyanide exhibits reactivity characteristic of inorganic cyanides. It is stable under anhydrous conditions but reacts with atmospheric components and acids.

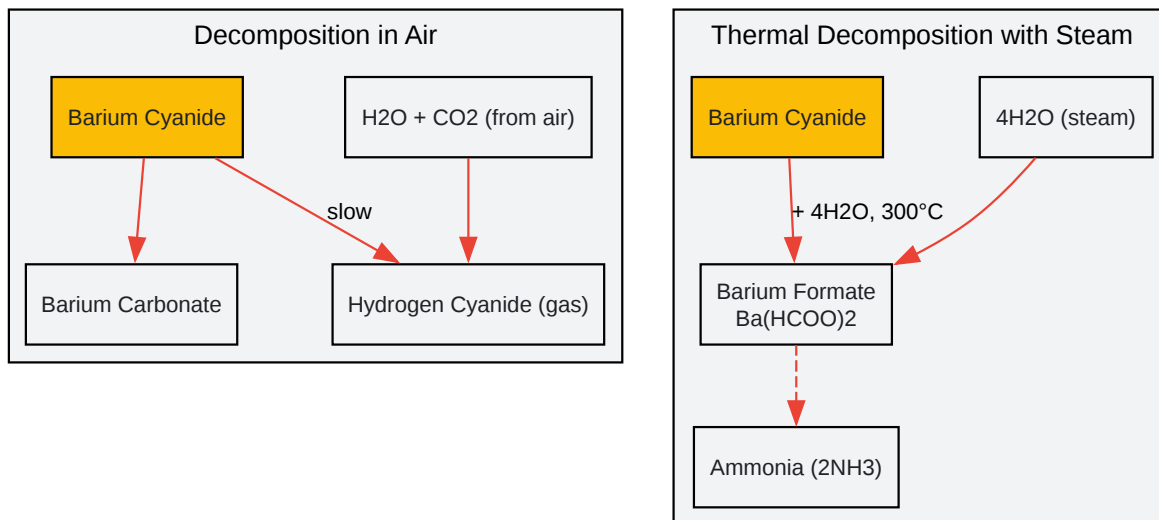
- **Synthesis:** The primary method for preparing **barium cyanide** is the neutralization reaction between barium hydroxide and hydrocyanic acid.[1][2]
- **Decomposition in Air:** It slowly reacts with water and carbon dioxide in the air to produce highly toxic and flammable hydrogen cyanide (HCN) gas.[1][2]
- **Reaction with Acids:** In the presence of acids, it rapidly decomposes to liberate hydrogen cyanide gas.[4]
- **Thermal Decomposition with Steam:** When heated to 300°C in the presence of steam, it decomposes to yield barium formate and ammonia.[2]

Visualization of Chemical Pathways

The following diagrams illustrate the key chemical reactions involving **barium cyanide**.



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Fig. 1: Synthesis of Barium Cyanide.

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Fig. 2: Decomposition Pathways of Barium Cyanide.

Experimental Protocols for Property Determination

The determination of the physical properties of crystalline solids like **barium cyanide** requires standardized experimental procedures. The following sections outline the general methodologies. Note: Due to the extreme toxicity of **barium cyanide**, all procedures must be conducted in a certified fume hood with appropriate personal protective equipment (PPE), including gloves, lab coat, and respiratory protection.

Melting Point Determination (Capillary Method)

The melting point is determined as a range, indicating the temperature at which the first liquid droplet appears to the temperature at which the entire sample becomes liquid.

- **Sample Preparation:** A small amount of finely powdered, dry **barium cyanide** is packed into a capillary tube to a height of 2-3 mm. The sample must be well-compacted to ensure uniform heating.

- Apparatus: A calibrated melting point apparatus with a heating block and a viewing lens is used.
- Procedure: a. The capillary tube is placed in the heating block of the apparatus. b. The sample is heated rapidly to about 20°C below the expected melting point (600°C). c. The heating rate is then reduced to a slow rate (e.g., 1-2°C per minute) to ensure thermal equilibrium. d. The temperature at the onset of melting (first visible liquid) and the temperature at which the sample is completely molten are recorded. This range is the melting point.

Solubility Determination

This protocol determines the mass of solute that can dissolve in a given volume of solvent at a specified temperature.

- Preparation: A saturated solution of **barium cyanide** is prepared by adding an excess of the solid to a known volume of the solvent (e.g., deionized water) in a sealed container.
- Equilibration: The mixture is agitated (e.g., using a magnetic stirrer) in a constant temperature bath (e.g., 14°C) for an extended period (e.g., 24 hours) to ensure equilibrium is reached.
- Sampling and Analysis: a. Agitation is stopped, and the excess solid is allowed to settle. b. A known volume of the clear supernatant is carefully withdrawn using a filtered syringe to avoid transferring any undissolved solid. c. The mass of the dissolved **barium cyanide** in the aliquot is determined. This can be done by evaporating the solvent and weighing the residue, or through analytical techniques such as titration or atomic absorption spectroscopy for the barium ion. d. The solubility is calculated and expressed as grams of solute per 100 mL of solvent.

Density Determination (Gas Pycnometry)

Gas pycnometry is a standard method for determining the true density of a powdered solid by measuring the volume of the solid material, excluding any pore space.

- Apparatus: A helium pycnometer is used. Helium is chosen as the analysis gas because its small atoms can penetrate fine pores and it behaves as an ideal gas.

- Calibration: The instrument is calibrated using a standard sphere of a known, precise volume.
- Procedure: a. A known mass of the dry **barium cyanide** powder is placed in the sample chamber. b. The chamber is sealed and purged with helium to remove air and moisture. c. The system is pressurized with helium in a reference chamber of known volume. A valve is then opened, allowing the gas to expand into the sample chamber. d. The pressure drop is measured, and using the principles of the ideal gas law (Boyle's Law), the instrument calculates the volume of the solid sample. e. The density is calculated by dividing the mass of the sample by its measured volume.

Crystal Structure Determination (X-ray Diffraction)

Single-crystal X-ray diffraction (XRD) is the definitive method for determining the precise atomic arrangement within a crystal.

- Crystal Growth: A high-quality single crystal of **barium cyanide** with well-defined faces and minimal defects is required. This is typically the most challenging step and can be achieved through slow evaporation or cooling of a saturated solution.
- Data Collection: a. The single crystal is mounted on a goniometer head and placed in an X-ray diffractometer. b. The crystal is cooled (often to liquid nitrogen temperatures) to reduce thermal vibrations of the atoms. c. A monochromatic X-ray beam is directed at the crystal. As the crystal is rotated, the X-rays are diffracted by the electron clouds of the atoms, producing a specific pattern of reflections. d. A detector measures the position and intensity of thousands of these diffracted reflections.
- Structure Solution and Refinement: a. The diffraction data is processed to determine the unit cell dimensions and the space group symmetry. b. Computational methods are used to solve the "phase problem" and generate an initial electron density map of the crystal's contents. c. An atomic model is built into the electron density map. d. This model is then refined against the experimental data to yield precise atomic coordinates, bond lengths, and bond angles.

Safety and Handling

Barium cyanide is classified as a highly toxic substance. Exposure through ingestion, inhalation, or skin contact can be fatal.

- **Toxicity:** It is a potent poison. Contact with acids or moisture releases highly toxic hydrogen cyanide gas, which is a chemical asphyxiant. Barium compounds are also toxic, affecting muscle function.
- **Personal Protective Equipment (PPE):** Always use in a well-ventilated fume hood. Wear chemical-resistant gloves, a lab coat, and safety goggles. Respiratory protection may be required.
- **Storage:** Store in a cool, dry, well-ventilated area in a tightly sealed container. It must be stored away from acids, acid salts, and oxidizing agents.
- **Spills:** In case of a spill, evacuate the area. Wearing full PPE, collect the material in a sealed container for disposal as hazardous waste. Do not use water for cleanup as it can generate HCN gas.

This guide is intended for informational purposes for qualified professionals. Always consult the Safety Data Sheet (SDS) and follow all institutional and regulatory safety protocols when handling **barium cyanide**.

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- To cite this document: BenchChem. [Technical Guide to the Physical Properties of Crystalline Barium Cyanide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1221445#physical-properties-of-white-crystalline-barium-cyanide>]

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